

Essential Safety and Operational Guide for Handling Demeton-S-methyl

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Compound of Interest

Compound Name: *Demeton-S-methyl*

Cat. No.: *B133067*

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **Demeton-S-methyl**, a highly toxic organophosphate insecticide. Adherence to these procedures is imperative to ensure personnel safety and environmental protection.

I. Personal Protective Equipment (PPE)

All personnel handling **Demeton-S-methyl** must use the following personal protective equipment. This is a mandatory requirement for all procedures involving this chemical.

PPE Category	Specification
Respiratory Protection	A full-facepiece respirator with an organic vapor canister (N100, R100, or P100 filter) is required. For emergency situations, a positive-pressure, self-contained breathing apparatus (SCBA) is necessary. [1]
Eye and Face Protection	A face shield worn over chemical safety goggles is mandatory to protect against splashes and vapors. [2] [3]
Skin Protection	A chemical-resistant suit, fully encapsulated if there is a risk of significant exposure, is required. [1] [2] Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn. [2] Contaminated work clothes should not be taken home and must be laundered by trained personnel. [4]
Footwear	Chemical-resistant boots should be worn.

II. Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **Demeton-S-methyl** in a laboratory setting.

A. Pre-Operational Checks

- Verify Emergency Equipment: Ensure that an eyewash station, emergency shower, and fire extinguisher (dry chemical, CO2, water spray, or foam) are readily accessible and in good working order.[\[4\]](#)
- Review Safety Data Sheet (SDS): All personnel involved must review the SDS for **Demeton-S-methyl** prior to handling.
- Prepare Work Area: Conduct all work in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#) Ensure the work surface is clean and uncluttered.

- Assemble Materials: Have all necessary equipment and reagents for the experiment, as well as spill cleanup materials, readily available.
- Don PPE: Put on all required personal protective equipment as specified in Section I.

B. Handling Procedure

- Chemical Dispensing: Carefully dispense the required amount of **Demeton-S-methyl**, avoiding splashing or aerosol generation. Use non-sparking tools.[2]
- Perform Experimental Steps: Conduct the experiment, keeping all containers of **Demeton-S-methyl** sealed when not in use.
- Avoid Contamination: Do not eat, drink, or smoke in the laboratory.[2] Wash hands thoroughly after handling, even if gloves were worn.[2]
- Monitor for Exposure: Be aware of the symptoms of **Demeton-S-methyl** exposure, which include headache, dizziness, blurred vision, muscle spasms, and nausea.[1] If any symptoms are experienced, evacuate the area immediately and seek medical attention.

C. Post-Operational Cleanup

- Decontaminate Equipment: All non-disposable equipment that came into contact with **Demeton-S-methyl** must be thoroughly decontaminated.
- Clean Work Area: Wipe down the work surface with an appropriate decontaminating solution.
- Doff PPE: Remove PPE in the correct order to avoid self-contamination.
- Personal Hygiene: Wash hands and any potentially exposed skin areas with soap and water.

III. Emergency Procedures

In the event of an emergency, follow these procedures and refer to the workflow diagram below.

A. Spills and Leaks

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[4]
- Isolate: Isolate the hazard area and deny entry. For liquid spills, isolate the area for at least 50 meters (150 feet) in all directions.
- Ventilate: If safe to do so, increase ventilation in the area.
- Cleanup: For small spills, absorb the material with sand, earth, or another non-combustible absorbent material and place it into a sealed container for disposal.[1][4] For large spills, dike the area far ahead of the spill for later disposal.[1] Do not allow the chemical to enter sewers or waterways.[2]

B. Fire

- Evacuate: Evacuate the area immediately.
- Extinguish: Use a dry chemical, CO₂, water spray, or foam extinguisher.[4] Poisonous gases, including phosphorus and sulfur oxides, are produced in a fire.[4]
- Cool Containers: Use water spray to keep fire-exposed containers cool to prevent them from exploding.[4]

C. First Aid

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[2]
- Eye Contact: Immediately flush the eyes with lukewarm water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[2]

IV. Disposal Plan

All **Demeton-S-methyl** waste is considered hazardous waste and must be disposed of accordingly.

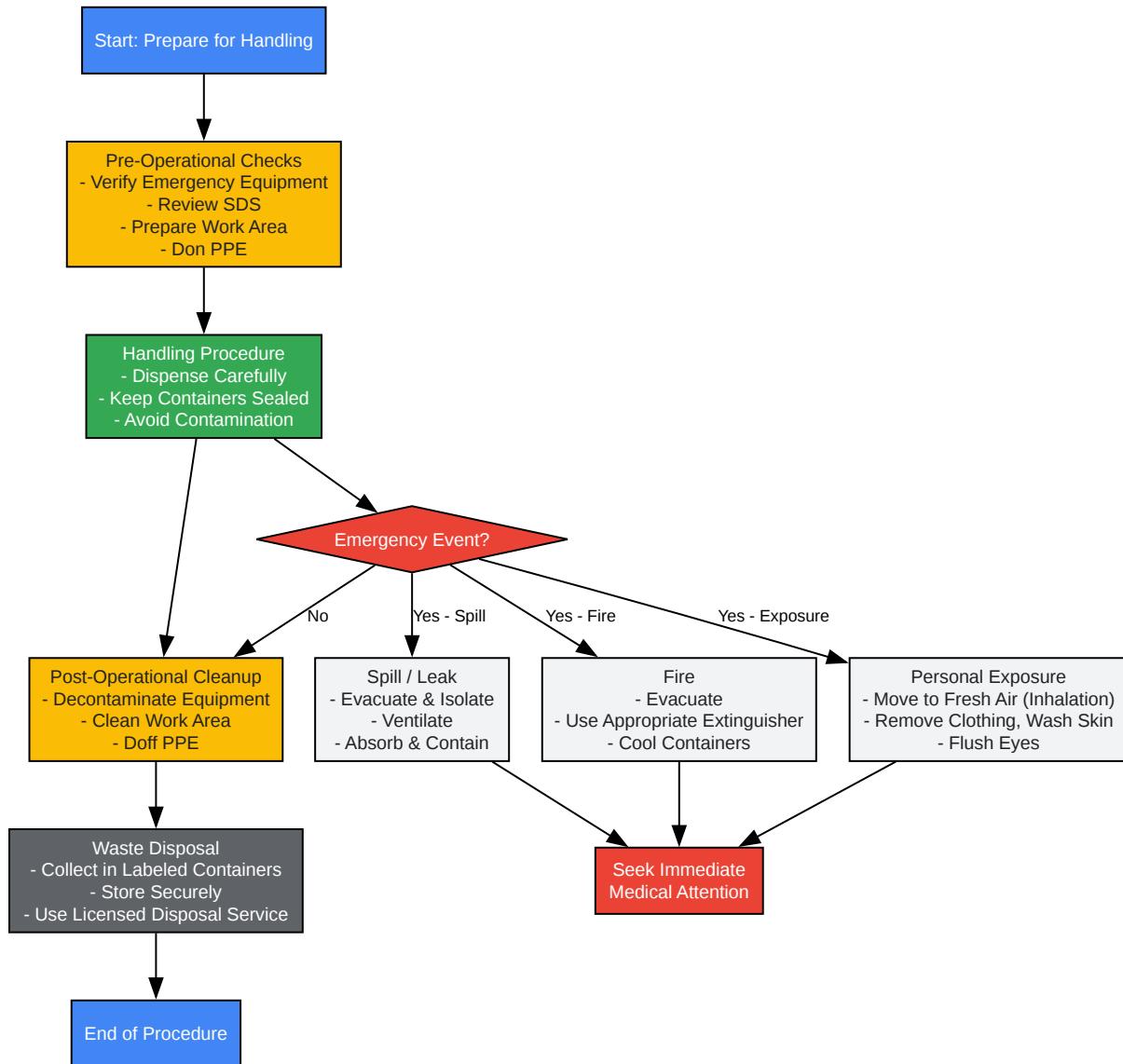
- **Waste Collection:** Collect all **Demeton-S-methyl** waste, including contaminated absorbents and disposable PPE, in clearly labeled, sealed, and chemical-resistant containers.
- **Storage:** Store waste containers in a designated, secure, and well-ventilated area, away from incompatible materials.
- **Disposal:** Dispose of all waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations. Do not dispose of **Demeton-S-methyl** down the drain or in the regular trash.

V. Quantitative Data

The following table summarizes key quantitative data for **Demeton-S-methyl**.

Property	Value
CAS Number	919-86-8
Molecular Formula	C ₆ H ₁₅ O ₃ PS ₂
Molecular Weight	230.3 g/mol
Appearance	Pale yellow oil ^[2]
Odor	Pronounced mercaptan-like odor ^[3]
Boiling Point	Decomposes
Vapor Pressure	0.00048 hPa (at 20 °C)
Water Solubility	3.3 g/L (at 20 °C)
Oral LD ₅₀ (rat)	40 mg/kg
Dermal LD ₅₀ (rat)	302 mg/kg
Occupational Exposure Limit (TLV-TWA)	0.05 mg/m ³ ^[2]

VI. Workflow Diagram



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Caption: Workflow for Safe Handling of **Demeton-S-methyl**.

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